

# Essential Safety and Logistical Information for Handling 2-Methylisoborneol

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## Compound of Interest

Compound Name: 2-Methylisoborneol

Cat. No.: B165400

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This guide provides comprehensive safety and logistical information for the handling of **2-Methylisoborneol** (2-MIB) in a laboratory setting. Adherence to these procedures is critical to ensure the safety of researchers and the integrity of experiments. **2-Methylisoborneol** is a flammable solid that can cause skin irritation.<sup>[1][2]</sup> It is often supplied as a solution in methanol, which is a highly flammable liquid and vapor that is toxic if swallowed, inhaled, or in contact with skin, and can cause serious eye irritation and damage to organs.<sup>[3][4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-Methylisoborneol** and Methanol, a common solvent.

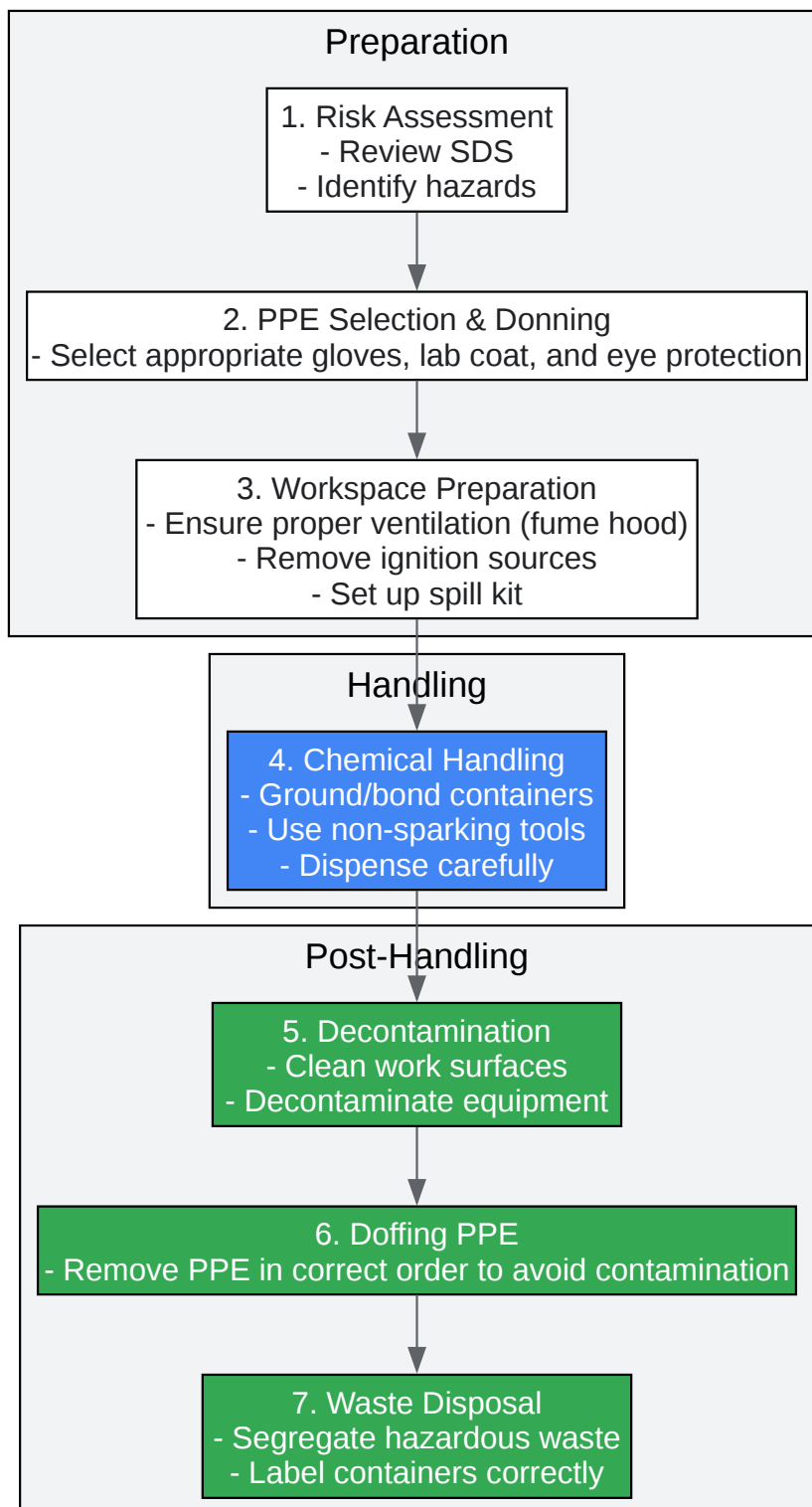
Property	Value	Source
2-Methylisoborneol		
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O	[1]
Molecular Weight	168.28 g/mol	
Form	Solid	
Hazard Classifications	Flammable Solid (Category 1), Skin Irritation (Category 2)	
Methanol (Solvent)		
OSHA PEL (TWA)	200 ppm (260 mg/m <sup>3</sup> )	
ACGIH TLV (TWA)	200 ppm	
ACGIH TLV (STEL)	250 ppm	
NIOSH REL (TWA)	200 ppm (260 mg/m <sup>3</sup> )	
NIOSH REL (STEL)	250 ppm (325 mg/m <sup>3</sup> )	

PEL: Permissible Exposure Limit; TWA: Time-Weighted Average; TLV: Threshold Limit Value; STEL: Short-Term Exposure Limit; REL: Recommended Exposure Limit.

## Operational Plan: Handling 2-Methylisoborneol

A systematic approach is essential when working with **2-Methylisoborneol**. The following workflow outlines the key steps from preparation to post-handling procedures.

## Operational Workflow for Handling 2-Methylisoborneol



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Caption: Workflow for safe handling of **2-Methylisoborneol**.

## Procedural Steps

### 1. Pre-Handling Preparations

- Engineering Controls: Always handle **2-Methylisoborneol** in a well-ventilated area. A chemical fume hood is required. An eyewash station and emergency shower should be readily accessible.
- Personal Protective Equipment (PPE): The following PPE must be worn:
  - Eye and Face Protection: Safety glasses with side shields or goggles are mandatory. A face shield may be necessary for splash-prone procedures.
  - Skin Protection: A flame-retardant lab coat and appropriate protective clothing should be worn.
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. Gloves must be inspected for integrity before use.
  - Respiratory Protection: If ventilation is inadequate or if exposure limits are likely to be exceeded, a NIOSH/MSHA-approved respirator with an organic vapor cartridge is necessary.
- Ignition Source Control: **2-Methylisoborneol** is a flammable solid, and its solutions in methanol are highly flammable. All sources of ignition, such as open flames, sparks, and hot surfaces, must be eliminated from the work area. Use non-sparking tools and explosion-proof equipment. Ensure proper grounding and bonding of all containers and equipment to prevent static discharge.

### 2. Handling the Chemical

- Read and understand the Safety Data Sheet (SDS) before use.
- Keep the container tightly closed when not in use.
- Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.
- When handling, do not eat, drink, or smoke.

- Wash hands thoroughly after handling the chemical.

### 3. In Case of a Spill

- Evacuate personnel from the immediate area.
- Remove all ignition sources.
- Ventilate the area.
- For small spills, absorb the material with an inert, non-combustible absorbent such as sand or earth.
- For larger spills, contain the spill to prevent it from entering drains or waterways.
- Transfer the spilled material and absorbent into a suitable, labeled container for disposal.
- Clean the spill area thoroughly to remove any residual contamination.

## Disposal Plan

### 1. Waste Characterization

- **2-Methylisoborneol** and its solutions are considered hazardous waste. Waste codes should be assigned by the user based on the specific application.

### 2. Container Management

- Collect waste in a designated, properly labeled, and sealed container.
- Empty containers may retain product residue and should be treated as hazardous waste. Do not reuse empty containers.

### 3. Disposal Procedure

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.
- This material should be disposed of by a licensed waste disposal contractor.

- Avoid discharging the chemical into drains, water courses, or onto the ground.

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## References

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